

Comprehensive Disposal Guide: 5-Fluoro-4-methyl-3-nitropyridin-2-amine

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Compound of Interest

Compound Name: 5-Fluoro-4-methyl-3-nitropyridin-2-amine

CAS No.: 917918-86-6

Cat. No.: B1387121

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CAS Number: 917918-86-6 Formula: $C_6H_6FN_3O_2$ Molecular Weight: 171.13 g/mol Synonyms: 2-Amino-5-fluoro-4-methyl-3-nitropyridine

Core Directive: Operational Safety & Logistics

As a Senior Application Scientist, I emphasize that the disposal of **5-Fluoro-4-methyl-3-nitropyridin-2-amine** requires a nuanced approach due to its dual functionality: the nitro group (potential energetic instability/toxicity) and the fluorine atom (requiring halogenated waste streams).

The Golden Rule: Treat this compound as a Toxic, Halogenated Organic Solid. Under no circumstances should this be disposed of in general trash or down the drain. The presence of the nitro group at the 3-position relative to the amine suggests potential biological activity (toxicity) and thermal sensitivity.

Hazard Identification & Classification

Before handling waste, you must understand the specific risks. This compound is an aminopyridine derivative, a class known for potassium channel blocking activity (neurotoxicity), combined with a nitro group.

Hazard Category	GHS Classification (Derived)	Hazard Statement	Operational Implication
Acute Toxicity	Category 3 (Oral/Dermal)	H301/H311: Toxic if swallowed or in contact with skin.[1]	Double-gloving (Nitrile >0.11mm) is mandatory. Avoid dust generation.[2][3][4][5][6][7]
Skin/Eye Irritation	Category 2 / 2A	H315/H319: Causes skin/serious eye irritation.[8]	Use a chemical fume hood for all transfers.
Reactivity	Warning (Energetic)	Nitro Group: Potential for rapid decomposition if heated.[9]	Do not concentrate solutions to total dryness using high heat (>50°C).
Environmental	Halogenated	F-Content: Releases HF upon incineration.	Must enter Halogenated waste streams to protect incinerator scrubbers.

Waste Segregation & Handling Protocol

The most common compliance error in labs is placing fluorinated solutes dissolved in non-halogenated solvents (e.g., Methanol) into "Non-Halogenated" waste. This is incorrect.

Scientific Rationale: Even if the solvent is Acetone or Methanol, the dissolved **5-Fluoro-4-methyl-3-nitropyridin-2-amine** introduces fluorine into the mixture. When incinerated, this generates hydrofluoric acid (HF), which corrodes standard combustion chambers. Therefore, any solution containing this compound is Halogenated Waste.

Step-by-Step Disposal Workflow

Step 1: Characterize the Waste

- Solid Waste: Pure compound, contaminated weighing boats, paper towels, silica gel from columns.
- Liquid Waste: Reaction mixtures, mother liquors, HPLC effluent.

Step 2: Container Selection

- Liquids: High-density polyethylene (HDPE) or amber glass carboys. Avoid metal containers due to potential nitro-aromatic reactivity with metals.
- Solids: Wide-mouth HDPE jars with screw-top lids.

Step 3: Labeling

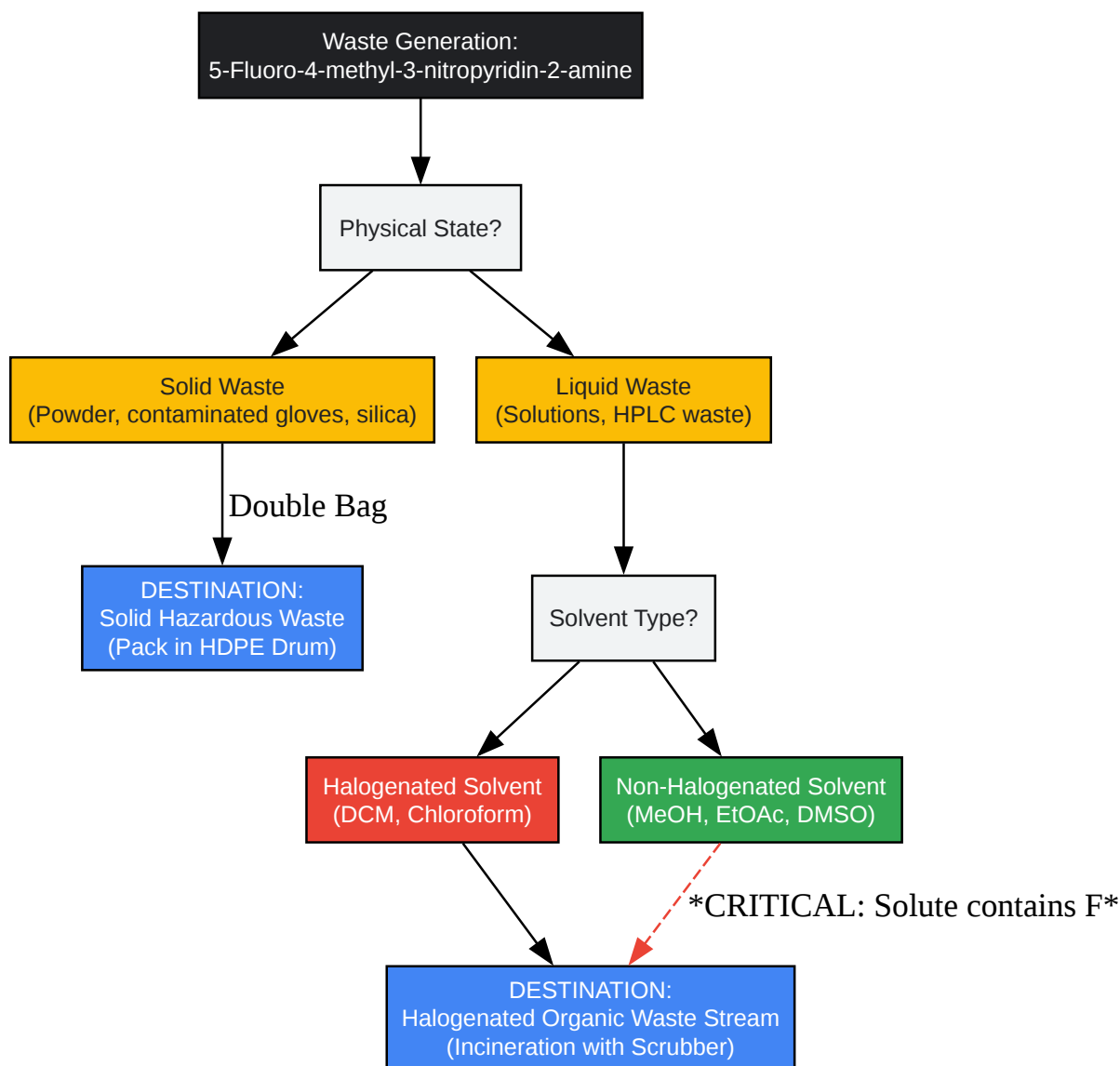
- Primary Label: "HAZARDOUS WASTE - ORGANIC"
- Constituents: List the solvent (e.g., "Methanol 95%") AND the solute ("**5-Fluoro-4-methyl-3-nitropyridin-2-amine** <5%").
- Hazard Checkbox: Check "Toxic" and "Irritant".
- Critical Tag: Write "CONTAINS FLUORINE" clearly on the tag.

Step 4: Storage

- Store in a cool, dry area away from reducing agents (e.g., hydrides, hydrogen gas) and strong bases. Nitro compounds can form unstable salts with strong bases.

Decision Logic: Waste Stream Routing

The following diagram illustrates the decision process for routing this specific chemical to the correct waste stream.



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Figure 1: Decision matrix for segregating fluorinated nitro-pyridine waste. Note that non-halogenated solvents become halogenated waste streams due to the solute.

Emergency Spill Response Procedures

If a spill occurs, the priority is minimizing dust inhalation and dermal contact.[1][6]

- Evacuate & Ventilate: If the spill is >5g of powder outside a hood, evacuate the immediate area.

- PPE Upgrade: Wear double nitrile gloves, safety goggles, and a lab coat. If dust is airborne, use an N95 or P100 respirator.
- Containment:
 - Solid: Cover with wet paper towels to prevent dust dispersion. Scoop into a waste container.
 - Liquid: Absorb with vermiculite or sand. Do not use combustible materials (like sawdust) for nitro compounds, as this can increase fire risk.
- Decontamination: Wipe the surface with a dilute soap solution followed by water. Collect all wipes as solid hazardous waste.

Regulatory Codes (Reference)

When filling out waste manifests, use the following codes as a guideline (verify with your local EHS officer):

- US RCRA: Not specifically P or U listed. Classify by characteristic if applicable, otherwise Non-Regulated Hazardous Waste. Recommended profile: Toxic, Organic, Halogenated.
- EU Waste Code (EWC):16 05 08* (Discarded organic chemicals consisting of or containing hazardous substances).

References

- National Center for Biotechnology Information. (2026). PubChem Compound Summary for CID 119002995, 5-Fluoro-4-nitropyridin-2-amine (Analogous Structure). Retrieved February 3, 2026, from [[Link](#)]

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